

troubleshooting low solubility of 4-(2-Methoxy-phenyl)-thiazol-2-ylamine in DMSO

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Compound of Interest

Compound Name: 4-(2-Methoxy-phenyl)-thiazol-2-ylamine

Cat. No.: B1361799

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Technical Support Center: 4-(2-Methoxy-phenyl)-thiazol-2-ylamine

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low solubility of **4-(2-Methoxy-phenyl)-thiazol-2-ylamine** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What are the known properties of **4-(2-Methoxy-phenyl)-thiazol-2-ylamine**?

4-(2-Methoxy-phenyl)-thiazol-2-ylamine is a solid compound with the following chemical properties:

Property	Value	Reference
CAS Number	93209-95-1	[1] [2]
Molecular Formula	C ₁₀ H ₁₀ N ₂ OS	[1] [2] [3]
Molecular Weight	~206.27 g/mol	[1] [2] [3]

While specific solubility data in DMSO for this compound is not readily available in public literature, a structurally similar compound, 2-amino-4-phenyl thiazole, has a reported solubility of approximately 10 mg/mL in DMSO.[4] This suggests that **4-(2-Methoxy-phenyl)-thiazol-2-ylamine** may also have limited solubility.

Q2: Why might my compound be exhibiting low solubility in DMSO?

Several factors can contribute to the poor solubility of a compound, even in a versatile solvent like DMSO:

- **High Crystal Lattice Energy:** The compound may exist in a highly stable crystalline form that requires significant energy to break apart and dissolve. Amorphous forms of a compound are generally more soluble than their crystalline counterparts.[5][6]
- **Presence of Impurities:** Undissolved impurities can sometimes interfere with the dissolution of the primary compound.[7]
- **Compound Degradation:** Some compounds may be unstable and degrade in DMSO, leading to the formation of less soluble species.[8]
- **Water Contamination in DMSO:** DMSO is hygroscopic and can absorb moisture from the air. The presence of even small amounts of water can significantly decrease the solubility of many organic compounds.[6]
- **Precipitation Over Time:** A compound might initially dissolve but then precipitate out of solution during storage, especially with temperature fluctuations or freeze-thaw cycles.[6][9]

Q3: My compound dissolves in DMSO but precipitates when diluted into an aqueous buffer for my assay. What is happening?

This common issue is known as "precipitation upon dilution." [5] While DMSO can dissolve many lipophilic compounds at high concentrations, the compound's solubility in the final aqueous buffer is much lower. When the concentrated DMSO stock is added to the aqueous medium, the compound is rapidly exposed to an environment where it is not soluble, causing it to crash out of solution.[5][10]

Q4: Are there alternative solvents I can use if DMSO is not effective?

Yes, if you continue to face solubility issues with DMSO, you might consider other organic solvents. The choice of solvent will depend on the specific requirements of your experiment, particularly cell toxicity if you are performing cell-based assays. Some common alternatives include:

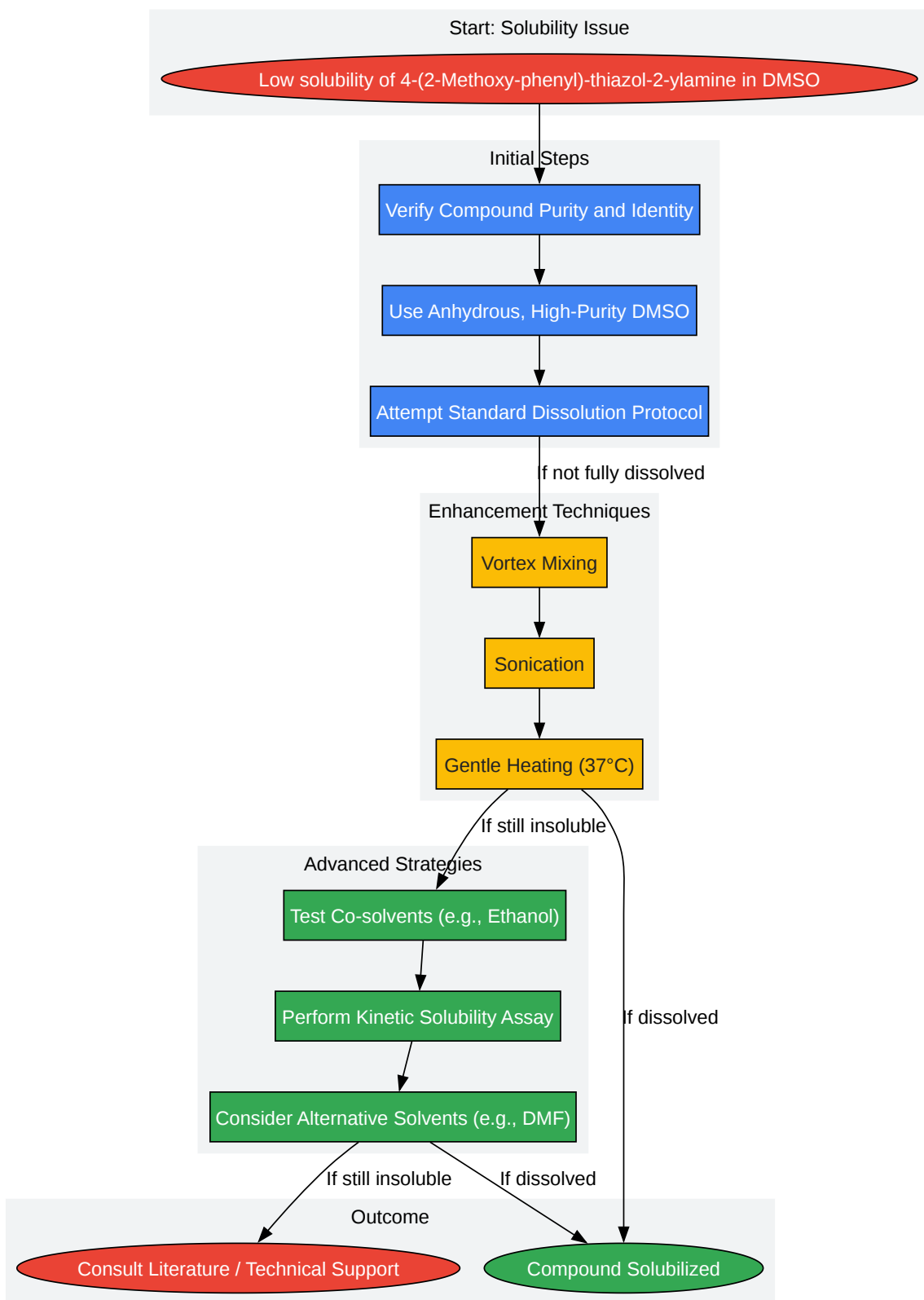
Solvent	Properties	Considerations
Dimethylformamide (DMF)	Aprotic, polar solvent.	Similar solvent properties to DMSO. Can be used in many of the same applications. [7]
Ethanol	Protic, polar solvent.	Often used in combination with other solvents or for compounds with some degree of polarity. [7]
Acetonitrile	Aprotic, polar solvent.	Can be a suitable alternative for certain compounds. [7]
Cyrene™ (dihydrolevoglucosenone)	A green, bio-based aprotic dipolar solvent.	Reported to have low toxicity and comparable solvation properties to DMSO. [11] [12]

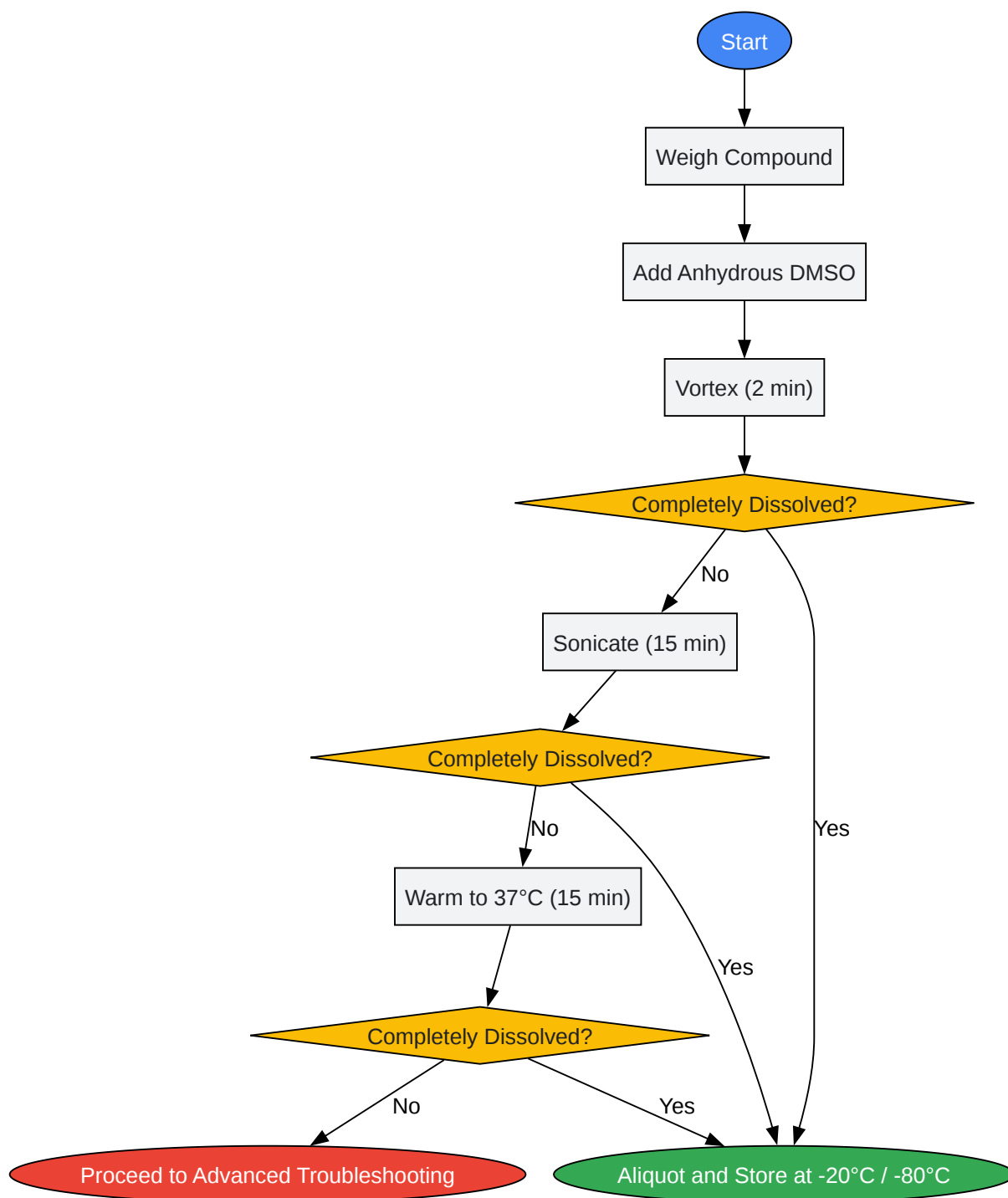
It is crucial to test the compatibility of any new solvent with your experimental system, as organic solvents can be toxic to cells.[\[7\]](#)

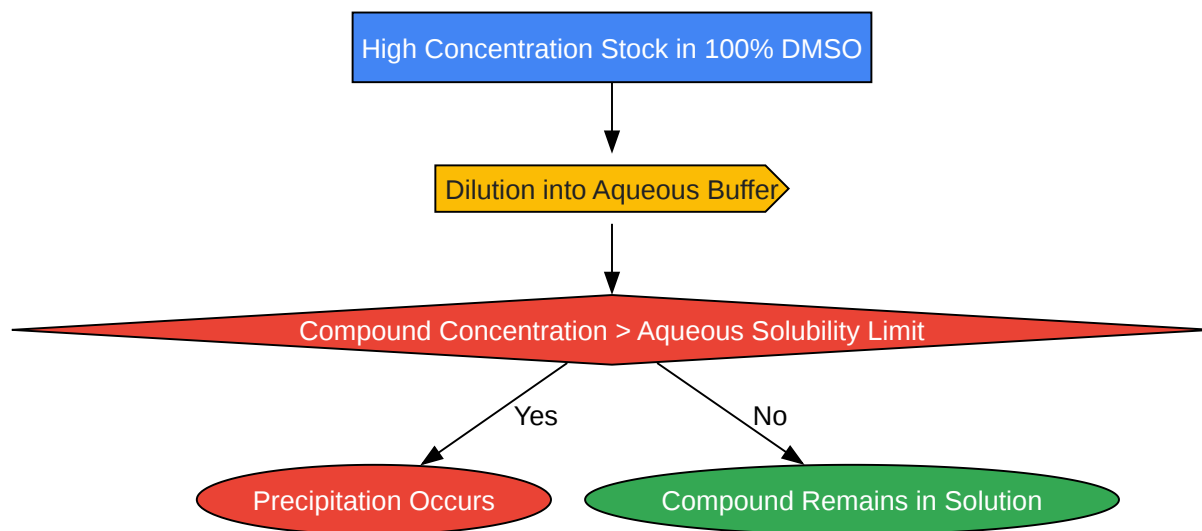
Troubleshooting Guides

If you are experiencing low solubility of **4-(2-Methoxy-phenyl)-thiazol-2-ylamine** in DMSO, follow these troubleshooting steps.

Initial Troubleshooting Workflow







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